

# A Comprehensive Technical Guide to 1,2-Epoxydodecane for Scientific Professionals

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## Compound of Interest

Compound Name: 1,2-Epoxydodecane

Cat. No.: B1583528

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For researchers, scientists, and professionals in drug development, **1,2-Epoxydodecane** is a valuable chemical intermediate with growing significance. This guide provides an in-depth overview of its chemical identity, properties, and key experimental applications, including detailed protocols and workflow visualizations.

## Core Chemical Identifiers

**1,2-Epoxydodecane**, an epoxide of dodecene, is a key building block in organic synthesis. Its precise identification is crucial for regulatory compliance, safety, and experimental reproducibility.

- CAS Number: 2855-19-8[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- IUPAC Name: 2-decyloxirane[\[6\]](#)

Other common synonyms for this compound include 1-Dodecene oxide, 1,2-Dodecane oxide, and Decyloxirane.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)

## Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **1,2-Epoxydodecane** is essential for its handling, storage, and application in experimental settings. The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O	[1][2][5]
Molecular Weight	184.32 g/mol	[1][2][5]
Appearance	Clear, colorless liquid	[1][7][8]
Boiling Point	124-125 °C at 15 mmHg	[1][9]
Flash Point	112 °F (44 °C)	[10]
Density	0.839 - 0.844 g/mL at 20-25 °C	[1][4]
Refractive Index	1.435 - 1.437	[1]
Vapor Pressure	6.25 mmHg at 25 °C	[3][10]
Water Solubility	< 1 mg/mL at 22.8 °C	[10]

## Key Experimental Protocols

Detailed methodologies are critical for the successful application of **1,2-Epoxydodecane** in research and development. Below are protocols for its synthesis and a key downstream application.

### Synthesis of 1,2-Epoxydodecane via Catalytic Oxidation of 1-Dodecene

This protocol is adapted from a patented method for the co-production of **1,2-Epoxydodecane** and 1,2-dodecanediol.[5]

#### Materials:

- 1-Dodecene
- Potassium bromide (KBr)
- 0.5 N Potassium dihydrogen phosphate (KH<sub>2</sub>PO<sub>4</sub>) buffer solution
- 2 N Sodium hydroxide (NaOH) solution

- Acetonitrile
- Sodium hypochlorite (NaOCl) solution

Procedure:

- Prepare a buffer solution with a pH of 10.4 by mixing 100 mL of 0.5 N  $\text{KH}_2\text{PO}_4$  and 2 mL of 2 N NaOH.
- In a reactor, combine 10 g of KBr, the prepared buffer solution, 100 mL of acetonitrile, and 12.5 mL (9.5 g) of 1-dodecene.
- Add 120-150 mL of NaOCl solution.
- Heat the reaction mixture to 40 °C with vigorous stirring (at least 800 rpm) and maintain these conditions for 10 hours.
- After the reaction is complete, remove the acetonitrile under vacuum.
- Separate the organic products via vacuum distillation.
- The resulting products, primarily **1,2-Epoxydodecane** and 1,2-dodecanediol, can be identified and quantified using gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS).[\[5\]](#)

## Synthesis of Ionizable Lipids via Epoxide Ring-Opening

**1,2-Epoxydodecane** is a crucial reagent in the synthesis of ionizable lipids, which are essential components of lipid nanoparticles for drug delivery.[\[6\]](#) This protocol describes the reaction of **1,2-Epoxydodecane** with a polyamine.[\[2\]](#)

Materials:

- **1,2-Epoxydodecane**
- 1,4-Bis(3-aminopropyl)piperazine
- Three-necked round-bottom flask

- Reflux condenser with a drying tube
- Oil bath and magnetic stirrer
- Silica for flash chromatography
- Methanol (MeOH) and Dichloromethane (DCM) for elution

#### Procedure:

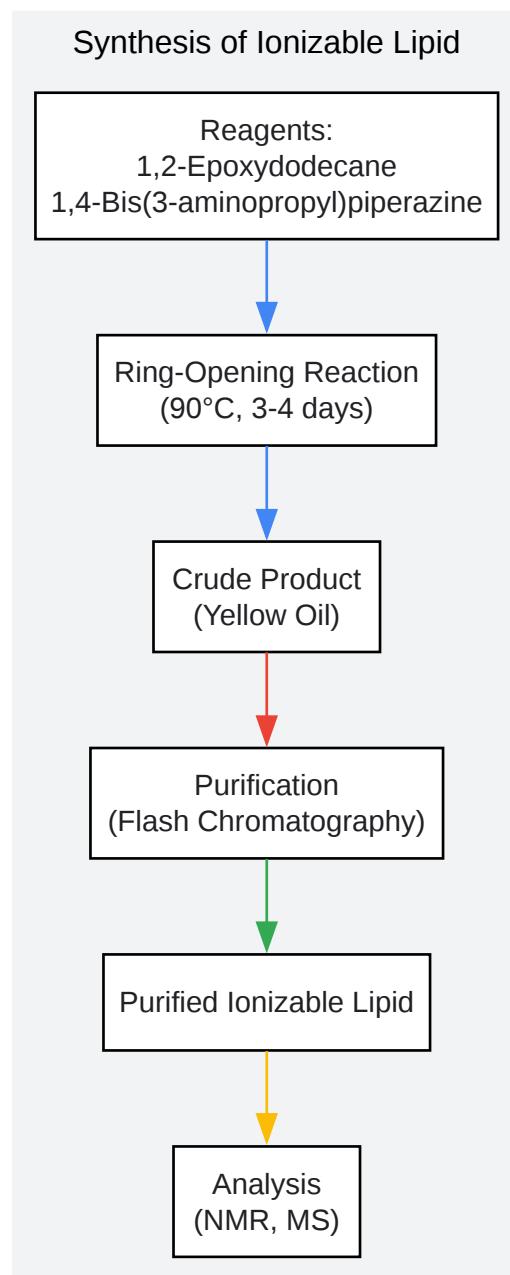
- Set up a reflux apparatus with a 25 mL three-necked round-bottom flask in an oil bath. Attach a reflux condenser with a drying tube.
- Add 5 mL of **1,2-Epoxydodecane** and 0.981 mL of 1,4-Bis(3-aminopropyl)piperazine to the flask. The epoxide is used in excess.
- Heat the mixture to 90 °C and stir for 3-4 days. The reaction progress can be monitored by Thin-Layer Chromatography (TLC).
- The crude product, a yellow oil, can be stored at -20 °C until purification.
- Purify the product using a flash column with silica gel. A typical eluent is 5% MeOH in DCM.
- Collect and combine the fractions containing the purified product, as identified by TLC.
- The final product can be analyzed and confirmed using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).[\[2\]](#)

## Visualized Workflows and Pathways

Understanding the role of **1,2-Epoxydodecane** in broader chemical and biological contexts is facilitated by visual diagrams. The following workflows are presented in the DOT language for use with Graphviz.

## Logical Workflow for Ionizable Lipid Synthesis

This diagram illustrates the key steps in the synthesis of an ionizable lipid using **1,2-Epoxydodecane**, a critical process in the development of lipid nanoparticles for drug delivery.

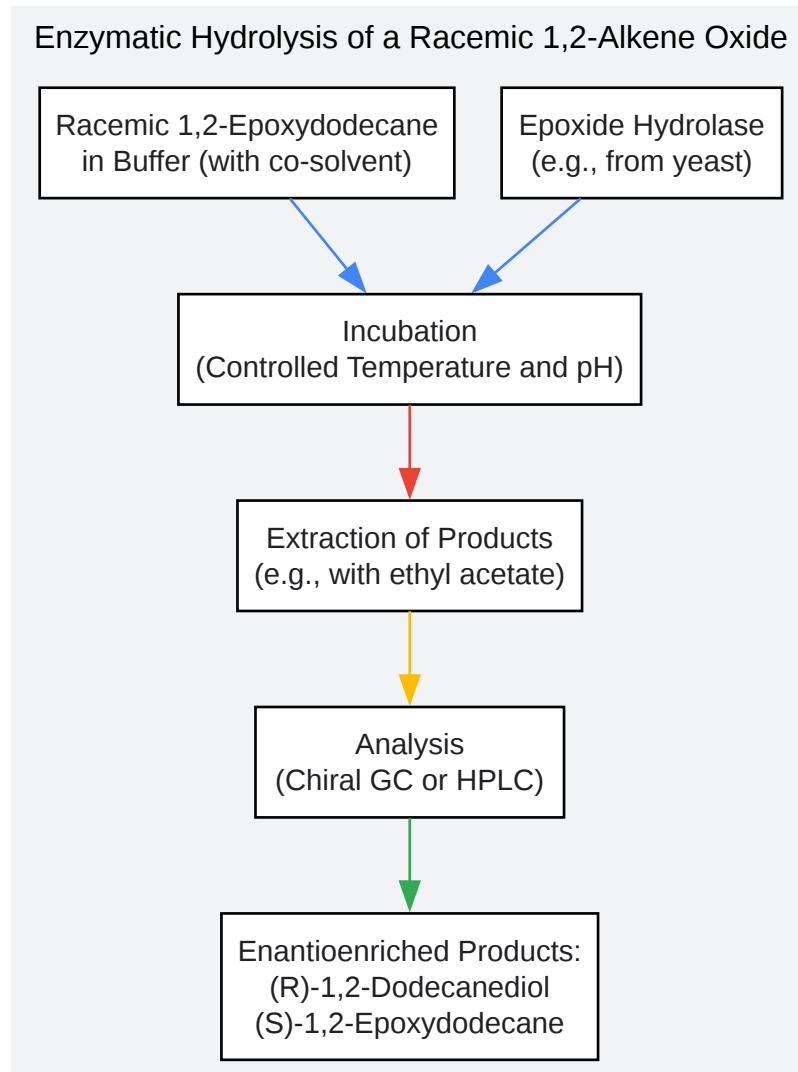


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Caption: Workflow for ionizable lipid synthesis.

## Experimental Workflow for Enzymatic Hydrolysis

The enzymatic hydrolysis of epoxides is a significant biotransformation. This workflow outlines a general procedure for the kinetic resolution of a racemic epoxide, applicable to **1,2-Epoxydodecane**, to produce an enantioenriched diol.

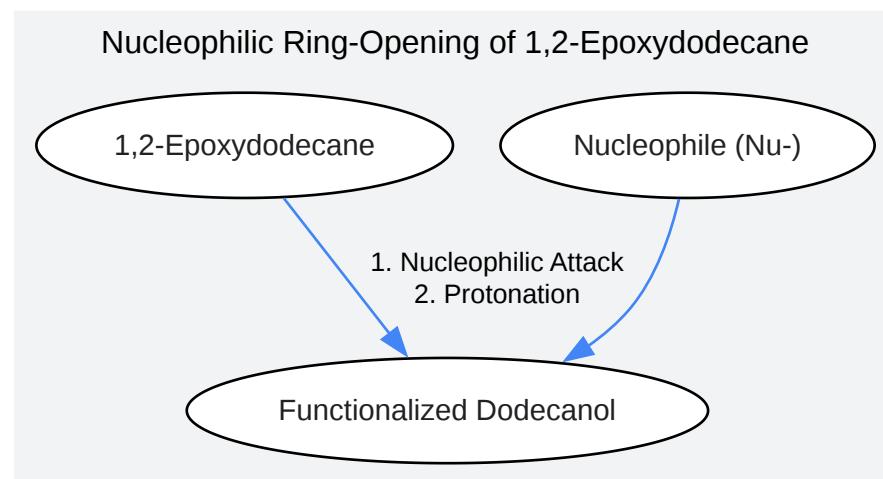


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Caption: Workflow for enzymatic epoxide hydrolysis.

## General Reactivity of 1,2-Epoxydodecane

The high reactivity of the epoxide ring is central to the utility of **1,2-Epoxydodecane**. This diagram shows the general mechanism of nucleophilic ring-opening, which is fundamental to its synthetic applications.



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Caption: General reactivity of **1,2-Epoxydodecane**.

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